

An In-depth Technical Guide to Silicomolybdic Acid Hydrate

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Compound of Interest

Compound Name: *Silicomolybdic acid*

CAS No.: *11104-89-5*

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Introduction

Silicomolybdic acid hydrate, a heteropoly acid, is a compound of significant interest in various scientific fields, including analytical chemistry, catalysis, and materials science. Its unique structural and chemical properties make it a versatile reagent and catalyst. This guide provides a comprehensive overview of **silicomolybdic acid** hydrate, focusing on its chemical formula, structure, properties, and key experimental applications.

Chemical Formula and Structure

Silicomolybdic acid hydrate is most accurately represented by the chemical formula $H_4[SiMo_{12}O_{40}] \cdot nH_2O$. It is also commonly written in the oxide form as $SiO_2 \cdot 12MoO_3 \cdot xH_2O$. The core of the molecule is the α -Keggin anion, $[SiMo_{12}O_{40}]^{4-}$. This structure consists of a central tetrahedral silicate ion (SiO_4^{4-}) encapsulated by twelve molybdenum octahedra (MoO_6). This cage-like structure is a defining feature of Keggin-type heteropoly acids and is responsible for many of their catalytic and chemical properties.[1][2] There are two main isomeric forms, α and β , with the α -form being more stable and typically obtained at a pH between 3.8 and 4.8.[2][3]

Physicochemical Properties

A summary of the key quantitative data for **silicomolybdic acid** hydrate is presented in the table below. These values are essential for its application in experimental settings.

Property	Value	References
Molecular Formula (anhydrous)	$H_4SiMo_{12}O_{40}$	[4]
Molecular Weight (anhydrous)	1823.36 g/mol	[5]
Appearance	Yellow crystalline powder	[5]
Melting Point	47-55 °C (decomposes)	[5]
Solubility	Soluble in water, ethanol, and diethyl ether. Insoluble in benzene and carbon disulfide.	[5]
Density	Approximately 2.82 g/mL at 25 °C	[6]

Experimental Protocols

Detailed methodologies for the synthesis and application of **silicomolybdic acid** hydrate are crucial for reproducible research.

Synthesis of Silicomolybdic Acid Hydrate

This protocol describes a common method for the synthesis of **silicomolybdic acid**.

Materials:

- Sodium molybdate ($Na_2MoO_4 \cdot 2H_2O$)
- Sodium silicate ($Na_2SiO_3 \cdot 9H_2O$)
- Concentrated nitric acid (13 M)

- Concentrated hydrochloric acid (12 M)
- Diethyl ether
- Deionized water

Procedure:

- Prepare a 1 M solution of sodium molybdate in deionized water.
- Prepare a 0.2 M solution of sodium silicate in deionized water.
- In a reaction vessel, mix 37 mL of 13 M concentrated nitric acid with 120 mL of the 1 M sodium molybdate solution.
- Slowly add 50 mL of the 0.2 M sodium silicate solution to the mixture dropwise while stirring. The solution will turn yellow.
- Heat the reaction mixture to 80°C for 30 minutes.
- Cool the solution and then acidify to a pH of 3.8-4.8 by adding 48 mL of 12 M concentrated hydrochloric acid.
- Transfer the solution to a separatory funnel and perform an extraction with diethyl ether.
- Collect the ether layer, which contains the **silicomolybdic acid**.
- Dry the ether layer and allow the **silicomolybdic acid** to recrystallize to obtain the final product.[7]

Spectrophotometric Determination of Silicate

Silicomolybdic acid is widely used for the quantitative determination of silicates in aqueous solutions. This method is based on the formation of the yellow α -**silicomolybdic acid**, which can be measured spectrophotometrically.

Materials:

- Ammonium molybdate tetrahydrate ((NH₄)₆Mo₇O₂₄·4H₂O)

- Sulfuric acid (1.5 M)
- Silicate standard solution
- Sample solution containing silicate

Procedure:

- Prepare a 100 g/L solution of ammonium molybdate tetrahydrate in deionized water.
- To 1 mL of the sample or standard solution, add 12.5 mL of deionized water to dilute.
- Add 500 μ L of the 100 g/L ammonium molybdate solution.
- Add 500 μ L of 1.5 M sulfuric acid solution and stir.
- Allow the yellow color to develop for 10 minutes at room temperature.
- Measure the absorbance of the solution at a wavelength of 400 nm using a spectrophotometer.^{[3][8]} The concentration of silicate in the sample can be determined by comparing its absorbance to a calibration curve prepared from the standard solutions.

For enhanced sensitivity, the yellow **silicomolybdic acid** can be reduced to a more intensely colored "molybdenum blue" complex.^{[9][10]}

Catalysis: Friedel-Crafts Alkylation

Silicomolybdic acid is an effective and reusable solid acid catalyst for various organic reactions, such as Friedel-Crafts alkylation.

Materials:

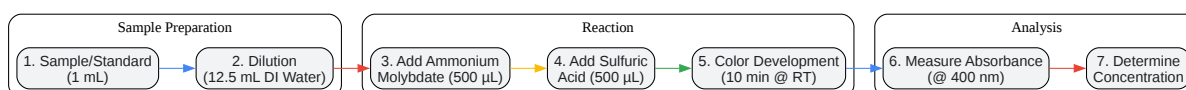
- **Silicomolybdic acid** (catalyst)
- Toluene (reactant)
- Benzyl alcohol (reactant)
- Solvent (e.g., ethanol-water mixture)

Procedure:

- In a reaction vessel, add toluene (1.0 mmol), benzyl alcohol (1.0 mmol), and a catalytic amount of **silicomolybdic acid** (e.g., 1 mol%).
- Add the solvent (e.g., 4 mL of an ethanol-water mixture).
- Stir the reaction mixture vigorously at room temperature.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Upon completion, the product can often be isolated by precipitation and filtration.[11] The catalyst can be recovered, washed, dried, and reused for subsequent reactions.[12][13]

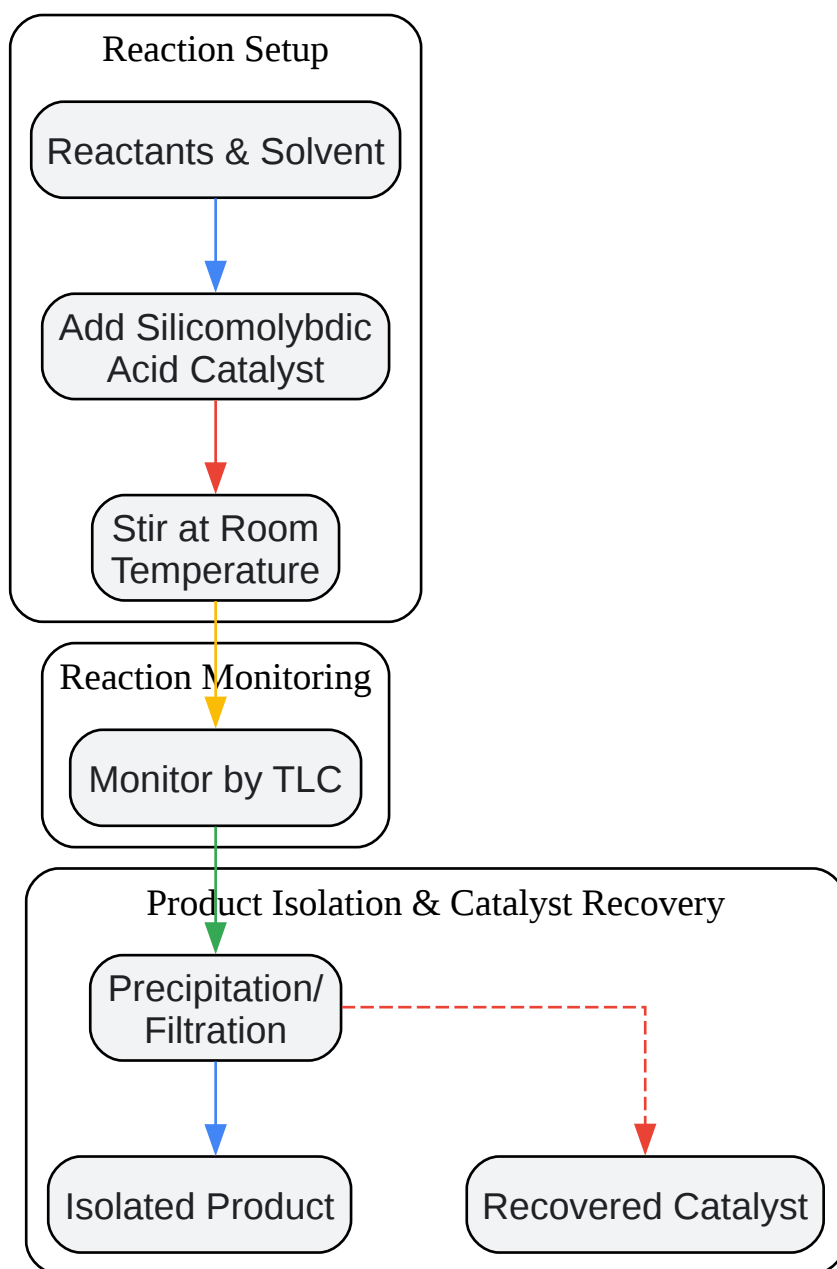
Visualizations

The following diagrams illustrate the experimental workflow for the spectrophotometric determination of silicate and a general workflow for a catalyzed organic synthesis using **silicomolybdic acid**.



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Spectrophotometric Determination of Silicate Workflow



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Catalytic Organic Synthesis Workflow

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